

physical properties of 3,4,5-Trifluorobenzoyl chloride (boiling point, density)

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Compound of Interest

Compound Name: 3,4,5-Trifluorobenzoyl chloride

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Technical Guide: Physicochemical Properties of 3,4,5-Trifluorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3,4,5-Trifluorobenzoyl chloride**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. The document outlines its boiling point and density, supported by detailed experimental methodologies for their determination.

Core Physical Properties

The physical characteristics of **3,4,5-Trifluorobenzoyl chloride** are crucial for its handling, application in synthetic chemistry, and for purification processes. The experimentally determined values for its boiling point and density are summarized below.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	173-174 °C	At standard atmospheric pressure
Density	1.4850 g/mL	At 25 °C

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of liquid chemical compounds like **3,4,5-Trifluorobenzoyl chloride**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure. A common and accurate method for its determination is distillation.^[1]

Methodology: Simple Distillation^[2]

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Sample Preparation:** The round-bottom flask is charged with a sample of **3,4,5-Trifluorobenzoyl chloride** (typically a few milliliters) and a boiling chip or a magnetic stir bar to ensure smooth boiling.
- **Heating:** The flask is gently heated in a heating mantle or an oil bath.
- **Equilibrium and Measurement:** As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and liquefies, dripping into the collection flask. The temperature is recorded when the vapor temperature stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.^[3] The barometric pressure should also be recorded, as boiling point is pressure-dependent.^[2]
- **Data Recording:** The temperature range over which the liquid distills is recorded as the boiling point range. For a pure substance, this range is typically narrow (1-2 °C).

2.2. Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume. For liquids, it is commonly determined using a pycnometer or a digital density meter.

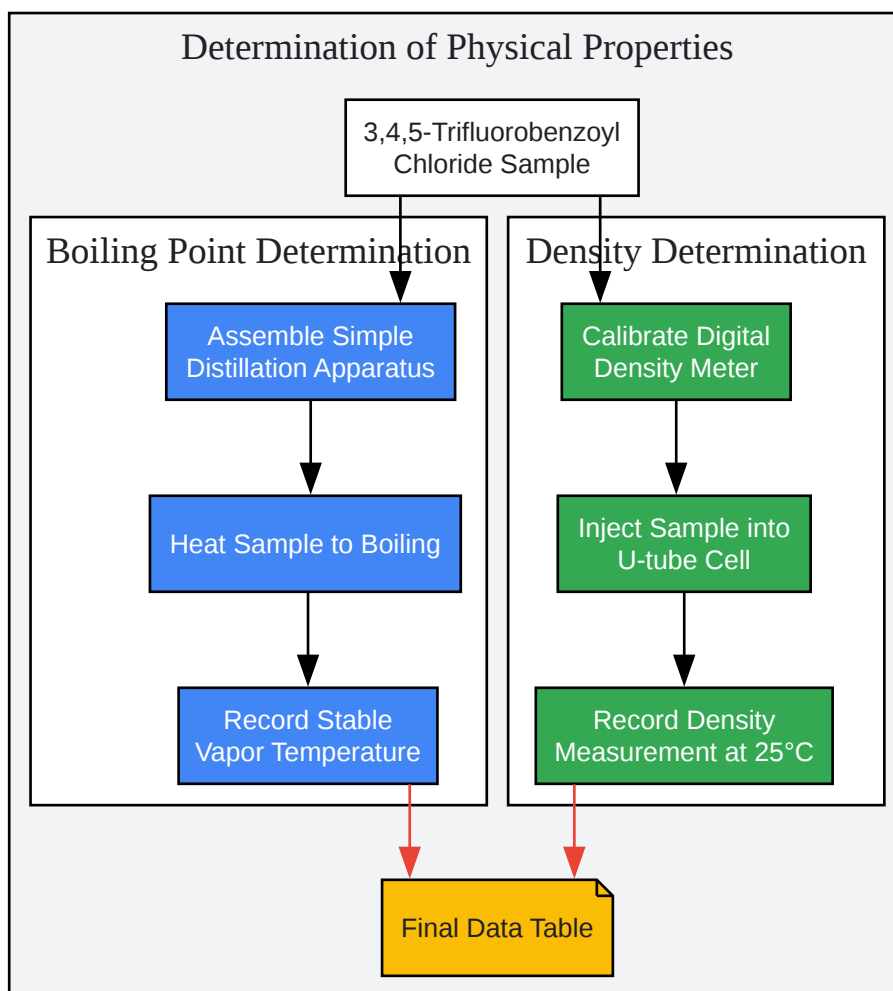
Methodology: Digital Density Meter (Oscillating U-tube)[4][5]

This method is based on the ASTM D4052 and ASTM D7777 standards and provides high precision with a small sample volume.[4][6]

- Apparatus: A digital density meter equipped with an oscillating U-tube is used.[4] The instrument measures the change in the oscillation frequency of the U-tube when it is filled with the sample liquid.[5]
- Calibration: The instrument is first calibrated with two standards of known density, typically dry air and deionized water.
- Sample Introduction: A small volume (approximately 1-2 mL) of **3,4,5-Trifluorobenzoyl chloride** is injected into the thermostatted cell of the density meter, ensuring no air bubbles are present.[6]
- Measurement: The instrument maintains the sample at a constant temperature (e.g., 25 °C). The oscillation period of the U-tube containing the sample is measured. This period is directly related to the density of the liquid. The instrument's software then calculates and displays the density.[4]
- Data Recording: The density value, along with the measurement temperature, is recorded. The procedure is typically repeated to ensure reproducibility.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of a liquid chemical such as **3,4,5-Trifluorobenzoyl chloride**.



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Caption: Workflow for determining the boiling point and density of a liquid.

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